

2-bromo-N-(2,4-difluorophenyl)acetamide IUPAC name and structure

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Compound of Interest

2-bromo-N-(2,4difluorophenyl)acetamide

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A Technical Guide to 2-bromo-N-(2,4-difluorophenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-bromo-N-(2,4-difluorophenyl)acetamide**, a halogenated aromatic amide. Due to the limited availability of published data on this specific compound, this document focuses on its fundamental chemical properties, a proposed synthesis protocol based on established chemical reactions, and a general workflow for its preparation. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and potential applications of this and related molecules.

Chemical Identity and Properties

2-bromo-N-(2,4-difluorophenyl)acetamide is an organic compound characterized by an acetamide group where the nitrogen is attached to a 2,4-difluorophenyl ring, and a bromine atom is substituted on the acetyl methyl group.

IUPAC Name and Structure



• IUPAC Name: 2-bromo-N-(2,4-difluorophenyl)acetamide

• CAS Number: 149053-57-6[1]

Molecular Formula: C₈H₆BrF₂NO[1]

• 2D Structure:

Physicochemical Data

Specific experimental data for the physicochemical properties of **2-bromo-N-(2,4-difluorophenyl)acetamide** are not extensively reported in peer-reviewed literature. The following table summarizes the available information.

Property	Value	Source
Molecular Weight	250.05 g/mol	[1]
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Proposed Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **2-bromo-N-(2,4-difluorophenyl)acetamide** is not readily available, a standard and reliable method for the preparation of N-aryl-2-bromoacetamides involves the acylation of the corresponding aniline with a bromoacetyl halide. The following is a proposed protocol based on this general procedure.

Reaction Scheme Materials and Reagents

- 2,4-Difluoroaniline
- Bromoacetyl bromide



- Anhydrous dichloromethane (DCM)
- Triethylamine (Et₃N) or Pyridine
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and stir bar
- · Ice bath

Experimental Procedure

- Reaction Setup: In a flame-dried 250 mL three-necked round-bottom flask equipped with a
 magnetic stir bar, a dropping funnel, and a nitrogen inlet, dissolve 2,4-difluoroaniline (1.0
 equivalent) in anhydrous dichloromethane (DCM).
- Cooling: Cool the solution to 0 °C using an ice bath.
- Base Addition: Add triethylamine (1.1 equivalents) to the stirred solution.
- Acylation: Dissolve bromoacetyl bromide (1.05 equivalents) in a small amount of anhydrous DCM and add it to the dropping funnel. Add the bromoacetyl bromide solution dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly
 warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress
 by thin-layer chromatography (TLC).
- Workup:
 - Quench the reaction by slowly adding distilled water.



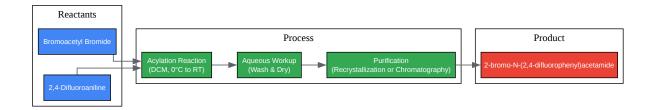
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with 1
 M HCl, saturated aqueous NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) or by column chromatography on silica gel.

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific information available in the scientific literature regarding the biological activity or associated signaling pathways for **2-bromo-N-(2,4-difluorophenyl)acetamide**. While some acetamide derivatives have been investigated for various biological activities, including antioxidant and anti-inflammatory properties, it is not appropriate to extrapolate these findings to the title compound without specific experimental evidence.

Visualizations Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-bromo-N-(2,4-difluorophenyl)acetamide**.



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Caption: General synthesis workflow for 2-bromo-N-(2,4-difluorophenyl)acetamide.

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References

- 1. N-(2-bromo-4-fluorophenyl)acetamide | C8H7BrFNO | CID 688184 PubChem [pubchem.ncbi.nlm.nih.gov]
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